

N-Valerylglycine-13C2,15N: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Valerylglycine-13C2,15N*

Cat. No.: *B15608425*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **N-Valerylglycine-13C2,15N**, an isotopically labeled form of N-valerylglycine. This document is intended to serve as a valuable resource for researchers in the fields of metabolomics, drug metabolism, and clinical diagnostics.

Chemical Structure and Properties

N-Valerylglycine-13C2,15N is a stable isotope-labeled version of N-valerylglycine, a known metabolite. The isotopic labels, two Carbon-13 atoms and one Nitrogen-15 atom, are incorporated into the glycine moiety of the molecule. This labeling provides a distinct mass shift, allowing the molecule to be used as an internal standard for quantitative analysis by mass spectrometry or as a tracer in metabolic studies.

Below is a diagram illustrating the chemical structure of **N-Valerylglycine-13C2,15N**, with the isotopically labeled atoms highlighted.

Figure 1: Chemical structure of **N-Valerylglycine-13C2,15N**.

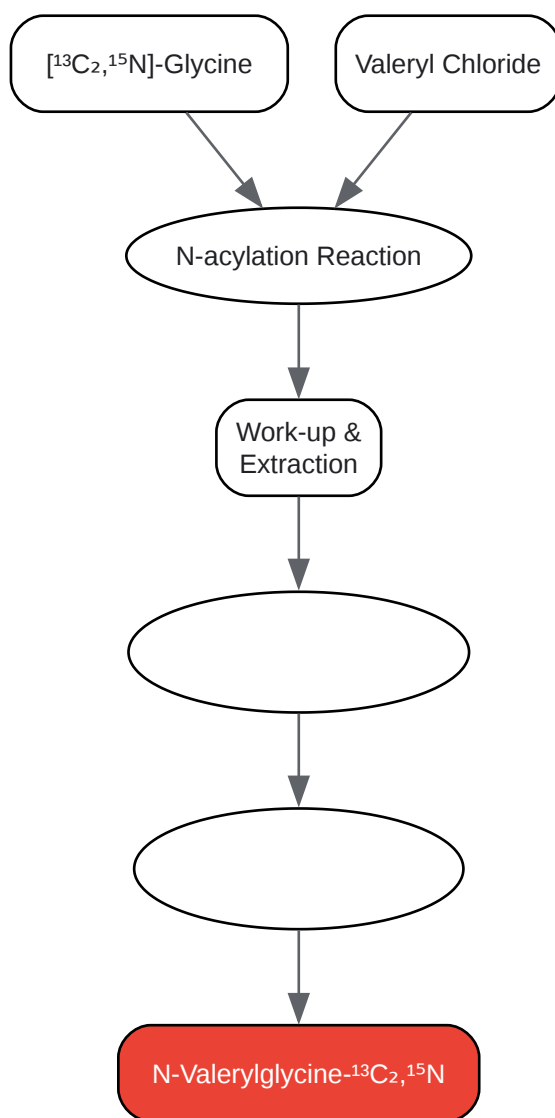
Quantitative Data

The key physicochemical properties of **N-Valerylglycine-13C2,15N** are summarized in the table below. This data is essential for accurate experimental design and data interpretation.

Property	Value	Reference
Molecular Formula	$C_5^{13}C_2H_{13}^{15}NO_3$	[1][2]
Molecular Weight	162.16 g/mol	[1][2]
Isotopic Purity	>95%	[1]
Appearance	White to Off-White Solid	[1]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[1]

Synthesis and Characterization

The synthesis of **N-Valerylglycine-13C2,15N** involves the N-acylation of isotopically labeled glycine ($[^{13}C_2,^{15}N]$ -glycine) with valeryl chloride or a similar activated valeric acid derivative. The general workflow for the synthesis and purification is outlined below.



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Figure 2: General workflow for the synthesis of **N-Valerylglycine-13C2,15N**.

Experimental Protocols

Synthesis of [¹⁵N]-Glycine (Illustrative Protocol):

A common method for the synthesis of ¹⁵N-labeled glycine is the amination of a haloacetic acid with a ¹⁵N-labeled ammonia source.[3]

- Chloroacetic acid is dissolved in an appropriate solvent.
- A stoichiometric excess of [¹⁵N]-aqueous ammonia is added to the solution.

- The reaction mixture is stirred at a controlled temperature to facilitate the nucleophilic substitution.
- Upon completion, the solvent and excess ammonia are removed under reduced pressure.
- The resulting crude [^{15}N]-glycine is purified by recrystallization or ion-exchange chromatography.

N-acylation of [$^{13}\text{C}_2,^{15}\text{N}$]-Glycine:

This protocol is adapted from general methods for the N-acylation of amino acids.

- [$^{13}\text{C}_2,^{15}\text{N}$]-Glycine is dissolved in an aqueous alkaline solution (e.g., sodium hydroxide solution).
- The solution is cooled in an ice bath.
- Valeryl chloride is added dropwise to the stirred solution, maintaining the alkaline pH by simultaneous addition of NaOH solution.
- After the addition is complete, the reaction mixture is stirred for an additional period at room temperature.
- The solution is then acidified with a mineral acid (e.g., HCl) to precipitate the **N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$** .
- The crude product is collected by filtration, washed with cold water, and dried.
- Further purification is achieved by recrystallization from a suitable solvent or by column chromatography.

Characterization:

The identity and purity of the synthesized **N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$** are confirmed by standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra will confirm the overall structure, with the ^{13}C spectrum showing characteristic shifts and couplings for the

labeled carbon atoms. ^{15}N NMR can also be used to confirm the position of the nitrogen isotope.

- Mass Spectrometry (MS): High-resolution mass spectrometry will confirm the exact mass of the molecule, consistent with the incorporation of the stable isotopes. The isotopic enrichment can also be determined from the mass spectrum.

Applications in Research and Drug Development

Isotopically labeled amino acids and their derivatives are invaluable tools in various scientific disciplines.[4][5][6] **N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$** , in particular, has significant potential in the following areas:

Metabolic Research

- Tracer Studies: As a stable isotope-labeled compound, **N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$** can be administered to biological systems (in vitro or in vivo) to trace its metabolic fate.[7] This allows researchers to study the pathways of N-acylglycine metabolism and their roles in various physiological and pathological conditions.
- Flux Analysis: By monitoring the incorporation of the labeled atoms into downstream metabolites, researchers can quantify the flux through specific metabolic pathways.

Drug Development

- Internal Standard for Pharmacokinetic Studies: In the development of drugs that are metabolized to or interact with N-valerylglycine, the isotopically labeled compound serves as an ideal internal standard for bioanalytical methods, such as LC-MS/MS. Its chemical and physical properties are nearly identical to the unlabeled analyte, ensuring accurate quantification in complex biological matrices.
- Metabolite Identification: **N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$** can be used to confirm the identity of N-valerylglycine as a metabolite of a candidate drug.

The use of stable isotope-labeled compounds like **N-Valerylglycine- $^{13}\text{C}_2,^{15}\text{N}$** offers a safe and powerful approach to elucidating complex biological processes, contributing to advancements in both basic science and pharmaceutical development.[4][5]

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